

# Comprehensive Disposal Protocol: H-Cys(Z)-OH

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## Compound of Interest

Compound Name: H-Cys(Z)-OH

CAS No.: 1625-72-5

Cat. No.: B156057

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S-Carbobenzyloxy-L-Cysteine[1][2]

## Executive Summary

Substance: **H-Cys(Z)-OH** (S-Carbobenzyloxy-L-Cysteine) Primary Hazard: Chemical stability (Thiocarbonate linkage), Potential Stench (Thiol degradation), Combustible.[1][2] Disposal Class: Non-Halogenated Organic Solid (unless HCl salt form).[1][2] Critical Precaution: Strict Segregation from Strong Oxidizers.[1][2]

## Chemical Profile & Hazard Identification

Before disposal, you must validate the specific salt form and purity of your material. The notation **H-Cys(Z)-OH** specifically denotes that the Carbobenzyloxy (Z) protection is on the Sulfur (side chain), leaving the alpha-amine free.[1][2] This creates a thiocarbonate linkage, which is chemically distinct from the more common N-protected carbamates.[1][2]

Parameter	Specification	Technical Note
Chemical Name	S-Carbobenzyloxy-L-Cysteine	Thiocarbonate ester structure. [1][2]
CAS Number	1625-72-5 (HCl Salt)	Verify if your batch is the HCl salt or free zwitterion.[1][2]
Formula		High Carbon/Oxygen content makes it suitable for incineration.[1][2]
Molecular Weight	~255.29 g/mol	
Stability	Moisture Sensitive	The S-Z bond (thiocarbonate) is susceptible to hydrolysis, releasing  and benzyl species.[2]
Incompatibilities	Strong Oxidizers	Reaction with oxidizers (e.g., Nitric Acid, Peroxides) can be vigorously exothermic due to the sulfur moiety.

## The "Why" Behind the Protocol (Senior Scientist Insight)

Unlike standard N-protected amino acids (e.g., Z-Cys-OH), the S-Z variant contains a thiocarbonate bond.[1]

- **Hydrolysis Risk:** In the presence of moisture and Lewis acids, the S-Z group can cleave, releasing Benzyl Alcohol, Carbon Dioxide, and free Cysteine.
- **Pressure Hazard:** If disposed of in a sealed aqueous acidic waste stream, the release of  
  
can pressurize the container.[1][2]
- **Stench Potential:** Degradation exposes the free thiol (-SH), leading to significant odor issues in the waste accumulation area.[1][2]

## Pre-Disposal Treatment & Segregation

Objective: Create a self-validating waste stream that prevents cross-reactivity.

### Segregation Logic

- Do NOT mix with: Oxidizing acids (Nitric, Perchloric) or Bleach (Sodium Hypochlorite).[1][2]  
The oxidation of sulfur compounds is exothermic and can destabilize the waste container.[2]
- Do NOT mix with: Strong bases. Basic conditions accelerate the hydrolysis of the thiocarbonate, releasing volatile degradation products.

### Labeling Requirements

Regardless of your facility's specific tag system, your label must explicitly state:

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*"Contains Sulfur-Organic Compounds" "Potential CO<sub>2</sub> Gas Generation - Do Not Hermetically Seal if Wet"*[1]

## Step-by-Step Disposal Workflows

### Scenario A: Solid Waste (Dry Powder/Crystals)

Most common scenario for expired or excess reagents.[1][2]

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar.[1][2] Glass is acceptable but poses a breakage risk during incineration handling.[1][2]
- Bagging: Place the **H-Cys(Z)-OH** in a clear, sealable polyethylene bag (secondary containment) before placing it in the jar. This contains any potential stench if the material degrades.[1][2]
- Tagging: Mark as "Non-Halogenated Organic Solid."

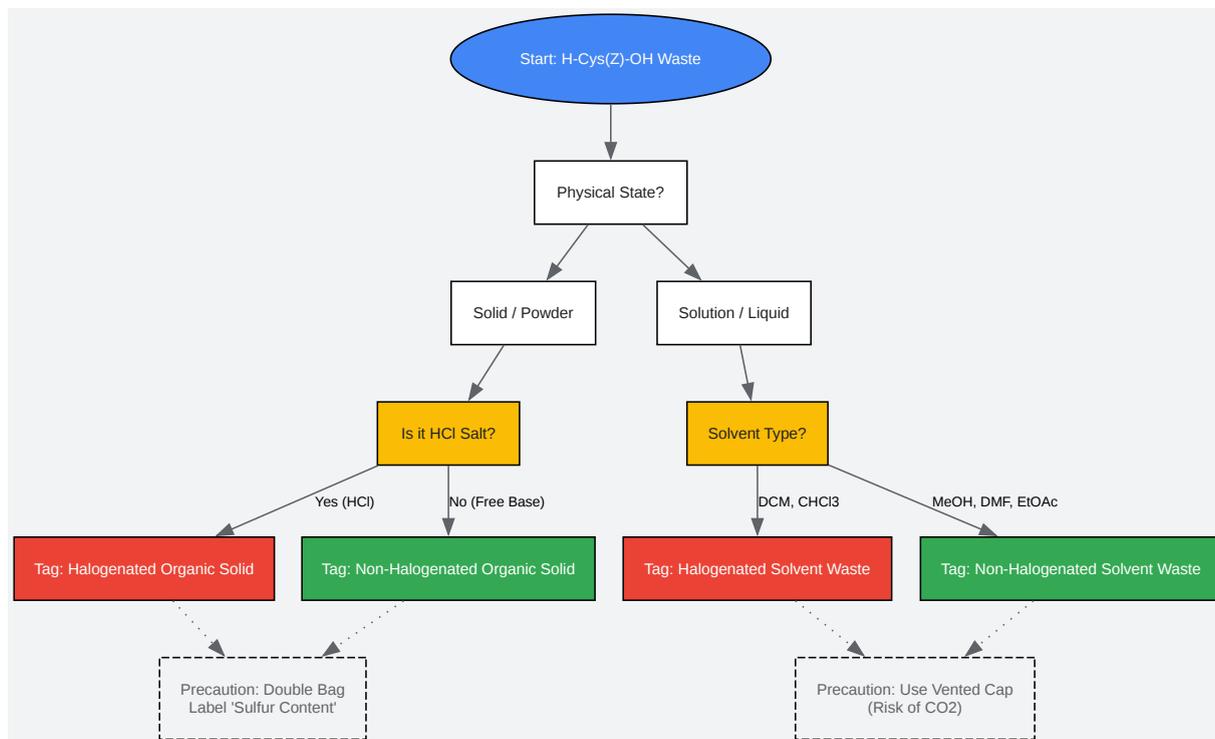
- Correction: If you possess the HCl salt (CAS 1625-72-5), check your facility's limit on Chloride.[1][2] If strict, tag as "Halogenated Organic Solid." However, most incinerators accept trace HCl salts in non-halogenated streams.[1][2]
- Disposal: Route to High-BTU Incineration.

## Scenario B: Liquid Waste (Dissolved in Solvent)

Scenario for reaction mixtures or mother liquors.[1][2]

- Solvent Identification: Determine the carrier solvent (e.g., DMF, DCM, Methanol).[1]
- Quenching (Optional but Recommended): If the solution is old and smells of sulfur (rotten eggs), add a small amount of dilute Hydrogen Peroxide (3%) slowly in an ice bath to oxidize free thiols to disulfides/sulfonic acids, eliminating the odor.[1] Allow to sit for 2 hours before bottling.
- Bottling: Transfer to a solvent-waste carboy.
  - If solvent is DCM  
Halogenated Waste.[1][2]
  - If solvent is Methanol/DMF  
Non-Halogenated Organic Waste.[1][2]
- Venting: Ensure the cap is a "vented cap" (particulate filter style) to prevent pressure buildup from potential off-gassing.[1][2]

## Visualization: Disposal Decision Matrix



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Figure 1: Decision matrix for the segregation of **H-Cys(Z)-OH** waste streams based on physical state and salt formation.[1]

## Emergency Contingencies

Event	Immediate Action	Rationale
Spill (Solid)	Sweep up gently.[2] Avoid dust generation.[1][2][3][4][5]	Prevent inhalation sensitization.[1][2]
Spill (Liquid)	Absorb with vermiculite or clay. [1][2] Do not use paper towels.	Paper towels increase surface area and flammability; sulfur compounds can be difficult to remove from cellulose.[1][2]
Skin Contact	Wash with soap and water for 15 min.[1][2][6]	Standard peptide hygiene; Cbz group is a potential sensitizer. [1][2]
Eye Contact	Flush with water for 15 min.[1][2][6][7] Seek medical aid.	Acidic salts (HCl) can cause corneal damage.[1][2]

## References

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